

Technical Guide: Physicochemical Characterization of 3,4-Dichlorobenzoic Acid-d3

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Compound of Interest

Compound Name: 3,4-Dichlorobenzoic acid-d3

Cat. No.: B12405076

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a detailed overview of the melting point of the solid form of **3,4-Dichlorobenzoic acid-d3**. Due to the limited availability of data for the deuterated form, this guide will use the closely related non-deuterated compound, 3,4-Dichlorobenzoic acid, as a primary reference. The guide includes a summary of its melting point, a detailed experimental protocol for its determination, and a workflow diagram for the measurement process.

Introduction

3,4-Dichlorobenzoic acid is a chlorinated derivative of benzoic acid. Its deuterated isotopologue, **3,4-Dichlorobenzoic acid-d3**, is a valuable tool in various research applications, including its use as an internal standard in mass spectrometry-based analyses. A key physicochemical parameter for any solid compound is its melting point, which provides an indication of purity and is critical for various experimental and developmental procedures. While specific data for the d3-isotopologue is not readily available, the melting point of the non-deuterated form provides a reliable estimate, as isotopic substitution with deuterium typically has a negligible effect on this physical property.

Data Presentation: Melting Point

The melting point of 3,4-Dichlorobenzoic acid has been experimentally determined and is presented in the following table. This value is considered a close approximation for the d3-deuterated form.

Compound	Melting Point (°C)	Reference
3,4-Dichlorobenzoic acid	204-206	[1]
3,4-Dichlorobenzoic acid	205-209	[2]
3,4-Dichlorobenzoic acid	201-202	[3]

Experimental Protocol: Melting Point Determination

The melting point of a solid organic compound like **3,4-Dichlorobenzoic acid-d3** is typically determined using the capillary melting point method. This procedure involves heating a small sample of the compound in a sealed capillary tube and observing the temperature range over which it melts.[4]

Materials and Equipment:

- Melting point apparatus (e.g., Mel-Temp or similar)[4][5]
- Capillary tubes (sealed at one end)[6][7]
- Sample of **3,4-Dichlorobenzoic acid-d3**, finely powdered[7]
- Spatula[5]
- Thermometer[5][6]

Procedure:

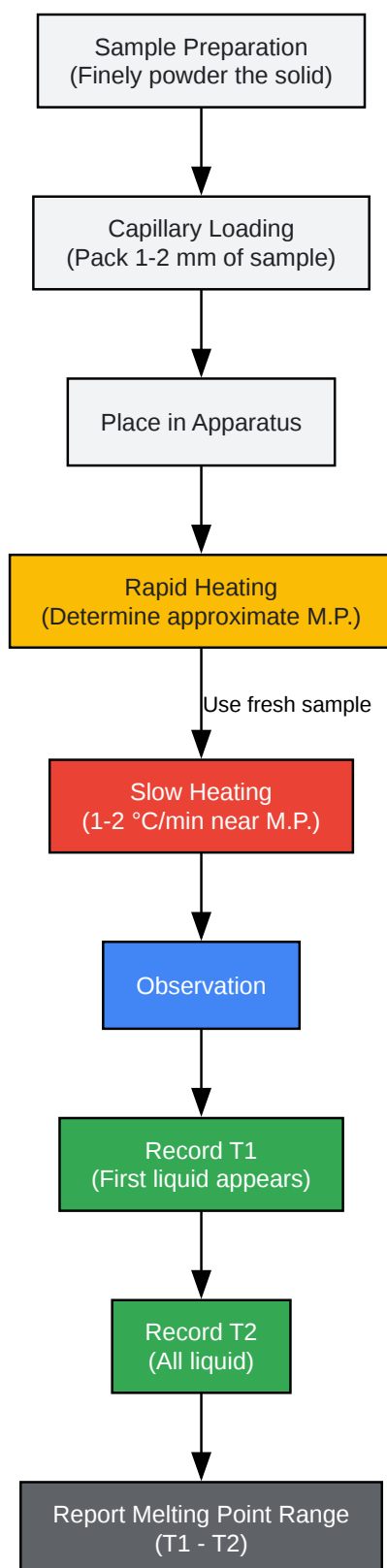
- Sample Preparation: A small amount of the solid **3,4-Dichlorobenzoic acid-d3** is placed on a clean, dry surface and crushed into a fine powder.[7]
- Capillary Tube Loading: The open end of a capillary tube is dipped into the powdered sample. The tube is then gently tapped on a hard surface to pack the sample into the sealed end.[8] This process is repeated until the sample fills the tube to a height of 1-2 mm.[6][7]
- Apparatus Setup: The loaded capillary tube is placed into the sample holder of the melting point apparatus.[4][8] A thermometer is also inserted into the apparatus to monitor the

temperature.

- Heating and Observation: The apparatus is turned on, and the sample is heated.^[5] An initial rapid heating can be employed to determine an approximate melting range.^[4]
- Precise Measurement: A fresh sample is then heated slowly, at a rate of about 1-2 °C per minute, as the temperature approaches the approximate melting point.^{[4][8]}
- Data Recording: Two temperatures are recorded: the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has melted into a clear liquid (T2).^{[4][7]} The melting point is reported as the range T1-T2.

Mandatory Visualization

The following diagram illustrates the general workflow for determining the melting point of a solid organic compound.



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Workflow for Melting Point Determination

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